

troubleshooting low efficacy of ZXH-4-130 TFA in experiments

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Compound of Interest

Compound Name: ZXH-4-130 TFA

Cat. No.: B10829386

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Technical Support Center: ZXH-4-130 TFA

Welcome to the technical support center for **ZXH-4-130 TFA**. This guide is designed for researchers, scientists, and drug development professionals to help troubleshoot experiments and answer frequently asked questions regarding the use of **ZXH-4-130 TFA**, a potent and selective PROTAC degrader of Cereblon (CRBN).

Frequently Asked Questions (FAQs)

Q1: What is **ZXH-4-130 TFA** and how does it work?

ZXH-4-130 TFA is a high-affinity, selective heterobifunctional proteolysis-targeting chimera (PROTAC). It functions by simultaneously binding to the E3 ubiquitin ligase Von Hippel-Lindau (VHL) and the target protein, Cereblon (CRBN). This induced proximity facilitates the ubiquitination of CRBN, marking it for degradation by the proteasome. As a result, cellular levels of CRBN are reduced. **ZXH-4-130 TFA** has been shown to induce approximately 80% CRBN degradation at a concentration of 10 nM in MM1.S cells.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Q2: What are the recommended storage and handling conditions for **ZXH-4-130 TFA**?

Proper storage and handling are critical to maintain the stability and activity of **ZXH-4-130 TFA**.

Condition	Recommendation	Duration
Solid Form	Store at -20°C, sealed and protected from moisture and light.[1]	As per manufacturer's recommendation
Stock Solution	Aliquot and store at -80°C.[1]	Up to 6 months
Aliquot and store at -20°C.[1]	Up to 1 month	

Note: It is recommended to use freshly prepared working solutions for in vivo experiments on the day of use.[4]

Q3: How should I prepare a stock solution of **ZXH-4-130 TFA**?

ZXH-4-130 TFA is soluble in DMSO.[1] To prepare a stock solution, dissolve the compound in high-quality, anhydrous DMSO. For example, to make a 10 mM stock solution, you would dissolve the appropriate mass of **ZXH-4-130 TFA** (Molecular Weight: 985.08 g/mol) in DMSO. It may be necessary to use an ultrasonic bath to fully dissolve the compound.[1] Always use newly opened DMSO as it is hygroscopic, and absorbed water can affect solubility.[1]

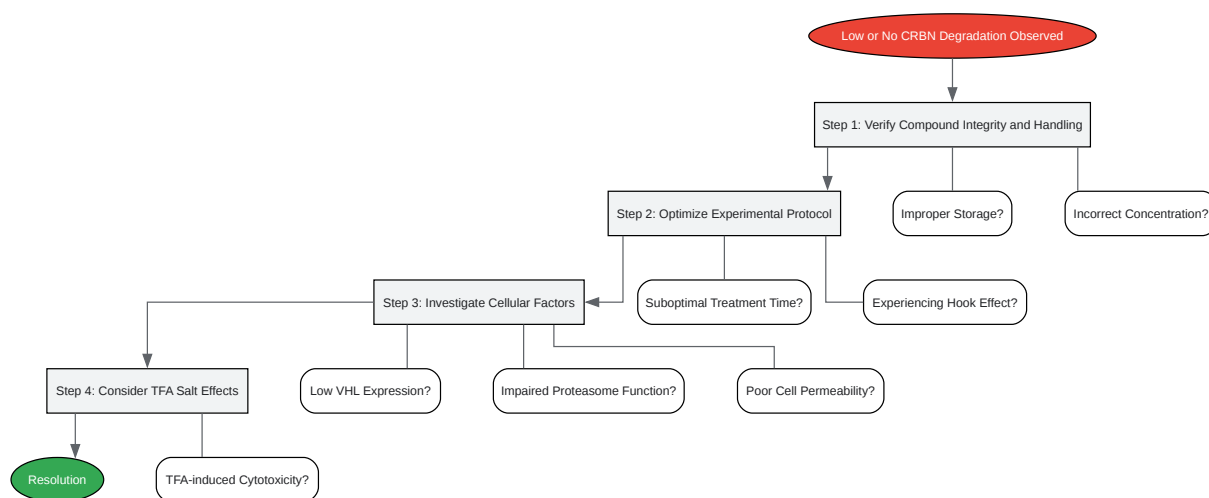
Q4: Could the trifluoroacetate (TFA) salt form of this compound affect my experimental results?

Yes, the TFA salt can potentially influence experimental outcomes. While the TFA salt form of **ZXH-4-130** is noted to have enhanced water solubility and stability compared to the free base, residual TFA can have unintended biological effects.[5] It has been reported that TFA can inhibit cell proliferation at concentrations as low as 10 nM in some cell types and may also have inflammatory effects or act as an allosteric modulator of certain receptors.[6][7] If you observe unexpected cellular phenotypes that are not consistent with **CRBN** degradation, it is worth considering the potential contribution of the TFA counter-ion. In such cases, including a TFA salt control in your experiments can help to distinguish the effects of the compound from the effects of the TFA salt.

Troubleshooting Guide: Low Efficacy of **ZXH-4-130 TFA**

This guide provides a structured approach to troubleshooting experiments where **ZXH-4-130 TFA** is showing lower than expected efficacy in degrading CRBN.

Diagram: Troubleshooting Workflow for Low ZXH-4-130 TFA Efficacy



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Ontario, CA 91761, United States

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